Technical Support Center: Scaling Up CAS 89364-92-1

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Compound of Interest	
Compound Name:	*ethyl (3Z)-3-amino-3-hydroxyimino-propanoate;hydrochloride*
CAS No.:	*89364-92-1*
Cat. No.:	*B1453968*

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Product Identity: Ethyl 3-amino-3-(hydroxyimino)propanoate

Synonyms: Ethyl malonyl amidoxime; (Hydroxyamidino)acetic acid ethyl ester. Precursor: Ethyl Cyanoacetate. Class: Amidoxime / 1,2,4-Oxadiazole Precursor.

Introduction: The Process Engineering Context

Welcome to the Technical Support Center for CAS 89364-92-1. This guide addresses the specific challenges of scaling up Amidoxime intermediates. While often viewed as simple "click" chemistry (Nitrile + Hydroxylamine), the scale-up of this compound presents two critical failure modes: Process Safety (Thermal Runaway) and Product Stability (Decarboxylation/Hydrolysis).

This guide moves beyond bench-scale synthesis to address the heat transfer, mass transfer, and impurity profiles encountered in kilo-lab and pilot-plant environments.

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Module 1: Reaction Safety & Hydroxylamine Management

The Core Challenge: The reaction between Ethyl Cyanoacetate and Hydroxylamine is highly exothermic. At scale, the accumulation of unreacted hydroxylamine creates a "thermal bomb" risk.

Troubleshooting Guide: Exotherms & Reagent Addition

Symptom	Probable Root Cause	Remediation Strategy
Uncontrollable Exotherm	Reagent Accumulation: Fast addition of NH_2OH to cold nitrile (below onset temp) followed by sudden warming.	Dose-Controlled Reaction (RC1): Maintain reactor at reaction temp ( ) and feed NH_2OH slowly. Ensure consumption rate > accumulation rate.
Sudden Gas Evolution	Decomposition: Hydroxylamine free base is decomposing (catalyzed by metal ions).	Passivation: Ensure reactor is glass-lined or passivated stainless steel. Use 1mM EDTA to chelate trace Fe/Cu ions.
Red/Purple Coloration	Iron Complexation: Amidoximes form intense colored complexes with Fe(III).	Check Equipment: Inspect glass lining for pinholes. The product is likely safe, but trace metal analysis is required.

FAQ: Hydroxylamine Source

Q: Should I use 50% Aqueous Hydroxylamine or Hydroxylamine Hydrochloride ($NH_2OH \cdot HCl$) + Base?

A: For scale-up >1kg, $NH_2OH \cdot HCl$ + Base (Sodium Carbonate/Bicarbonate) is safer but operationally complex.

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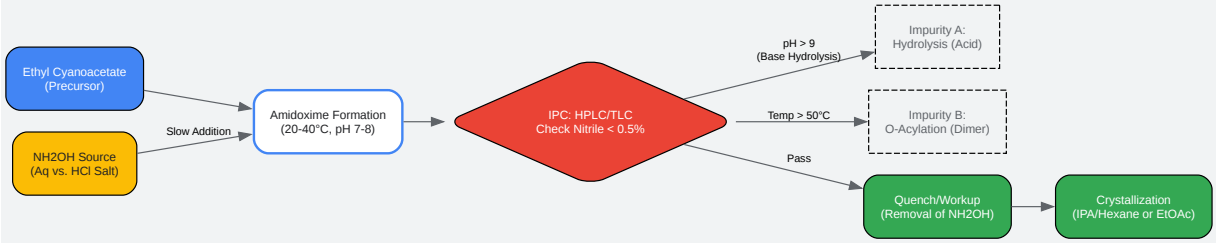
- 50% Aqueous: High atom economy but poses a significant explosion hazard if concentrated or heated. Requires strict Class 1 Div 2 engineering controls.
- Salt + Base: Generates massive CO_2 off-gassing (foaming risk) and salt waste (NaCl), but the "free" hydroxylamine is generated in situ, limiting the instantaneous concentration of the energetic species.
    - Recommendation: Use the Salt + Base method for pilot batches to mitigate thermal risk until specific DSC (Differential Scanning Calorimetry) data confirms the safety of the aqueous route.

Module 2: Reaction Optimization & Impurity Control

The Core Challenge: The molecule contains an Ester (acid sensitive) and an Amidoxime (nucleophilic). Self-reaction or hydrolysis leads to the primary impurity: Amidinomalonic acid.

Workflow Visualization: Reaction Logic



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Caption: Process flow for CAS 89364-92-1 synthesis highlighting critical control points (pH and Temperature) to avoid specific impurities.

Troubleshooting Guide: Purity & Yield

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Q: My HPLC shows a split peak or a broad fronting peak. What is happening? A: Amidoximes often exist as E/Z isomers which can resolve or broaden on C18 columns.

- Validation: Run the HPLC column at

  . If the peaks coalesce, it is dynamic isomerization, not impurity.
- Action: Do not attempt to purify "isomers" via crystallization; they exist in equilibrium.

Q: The ester moiety is hydrolyzing. How do I stop this? A: This is strictly pH-dependent.

- Cause: If using $NH_2OH \cdot HCl$ + Na_2CO_3, the pH can spike >9 if base is added too fast.
- Protocol: Buffer the system.[1] Use Sodium Bicarbonate ($NaHCO_3$) instead of Carbonate. Maintain pH 7.0–8.0. Do not allow the reaction to sit in aqueous base overnight.

Module 3: Isolation & Thermal Stability

The Core Challenge: Amidoximes are thermally unstable. NEVER DISTILL CAS 89364-92-1. It must be isolated via crystallization or extraction.

Quantitative Data: Solubility Profile (Approximation)

Solvent	Solubility ( )	Suitability for Isolation
Water	High	Poor (Product loss to mother liquor)
Ethanol	High	Good reaction solvent, poor antisolvent
Ethyl Acetate	Moderate	Ideal for Extraction
Dichloromethane	Low-Moderate	Good for washing, poor for extraction
Hexanes/Heptane	Negligible	Ideal Antisolvent

Step-by-Step Isolation Protocol

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- Quenching: Upon reaction completion (IPC: Nitrile < 0.5%), cool to

  .
- Excess Hydroxylamine Removal (CRITICAL):
  - Why: Residual NH_2OH is mutagenic and explosive during drying.
  - Method: Add a slight excess of Acetone (0.1 eq relative to NH_2OH). This converts NH_2OH to Acetone Oxime (volatile, removed in drying) or wash the organic layer with 10% $NaHSO_4$ (if extracting).
- Extraction (Liquid-Liquid):
  - If reaction was in water/alcohol: Evaporate alcohol (Vacuum,

).
  - Extract aqueous residue with Ethyl Acetate (

    Vol).
  - Note: The product is polar. Salting out the aqueous layer with NaCl improves recovery.
- Crystallization:
  - Concentrate EtOAc to a slurry.
  - Add n-Heptane slowly at

    .
  - Cool to

    over 4 hours.
  - Filter and dry under vacuum at max

    .

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References

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